

A Comparative Analysis of the Aroma Profiles of Different Alkylated Oxazoles

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Compound of Interest

Compound Name: *2,4,5-Trimethyloxazole*

Cat. No.: *B1265906*

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This guide provides a comparative analysis of the aroma profiles of various alkylated oxazoles, a class of heterocyclic compounds found in a variety of heated foodstuffs that contribute significantly to their flavor.^[1] This document summarizes their aroma characteristics, presents available quantitative data, and details the experimental protocols for their synthesis and sensory analysis.

Data Presentation: Aroma Profiles of Alkylated Oxazoles

The following table summarizes the aroma profiles of a range of alkylated oxazoles. The data is compiled from sensory evaluations by experienced flavorists. While qualitative descriptions are available for a number of compounds, quantitative odor threshold data is limited in the scientific literature.

Alkylated Oxazole	Structure	Aroma Description	Odor Threshold
Monosubstituted			
5-Butyloxazole	C ₇ H ₁₁ NO	Bacon-fatty	Data not available
5-Pentyloxazole	C ₈ H ₁₃ NO	Bacon-fatty	Data not available
Disubstituted			
2-Methyl-5-butyloxazole	C ₈ H ₁₃ NO	Sweet, floral, reduced fatty aroma	Data not available
2-Methyl-5-pentyloxazole	C ₉ H ₁₅ NO	Sweet, floral, reduced fatty aroma	Data not available
2-Ethyl-5-butyloxazole	C ₉ H ₁₅ NO	Sweet, floral, reduced fatty aroma	Data not available
4,5-Dimethyloxazole	C ₅ H ₇ NO	Not specified in comparative studies	Data not available
2-Ethyl-4-methyloxazole	C ₆ H ₉ NO	Detected in coffee	Data not available
Trisubstituted			
2,4,5-Trimethyloxazole	C ₆ H ₉ NO	Nutty, sweet, green, earthy, potato-like, mushroom[2][3]	5 ppb[2]
2,5-Dimethyl-4-ethyloxazole	C ₇ H ₁₁ NO	Burnt, roasted, green, ethereal, hazelnut[1]	Data not available
2-Ethyl-4,5-dimethyloxazole	C ₇ H ₁₁ NO	Green, vegetable, earthy[4]	Data not available
2,4-Dimethyl-5-pentyloxazole	C ₁₀ H ₁₇ NO	Sweet, floral	Data not available
2-Methyl-4-ethyloxazole	C ₆ H ₉ NO	Sweet, floral	Data not available

Experimental Protocols

Synthesis of Alkylated Oxazoles

A common method for the synthesis of alkylated oxazoles is the reaction of an α -bromo ketone or α -bromo aldehyde with an amide.[\[2\]](#)

Materials:

- Aliphatic ketones
- Aliphatic aldehydes
- Bromine
- Amides
- Acids

Procedure:

- Synthesis of α -Bromo Ketones/Aldehydes: These intermediates are typically synthesized by the direct bromination of the corresponding ketone or aldehyde.
- Oxazole Synthesis: The α -bromo ketone or α -bromo aldehyde is then reacted with two equivalents of the appropriate amide. This reaction generally produces satisfactory yields of around 50%.
- Purification: The resulting alkylated oxazoles are purified by distillation followed by gas chromatography (GC).

Aroma Profile Analysis

The aroma profiles of the synthesized oxazoles are evaluated by a panel of trained flavorists using Gas Chromatography-Olfactometry (GC-O).

Gas Chromatography (GC) Conditions:

- Instrument: Beckman GC-55 Gas Chromatograph (or equivalent)

- Column: 12 ft long x 1/8 in o.d. stainless steel column packed with 10% SP-1000 on 80/100-mesh Chromosorb W.
- Carrier Gas Flow Rate: 30 mL/min
- Temperature Program: Initial temperature of 50°C, programmed to increase to 230°C at a rate of 5°C/min.

Sensory Evaluation:

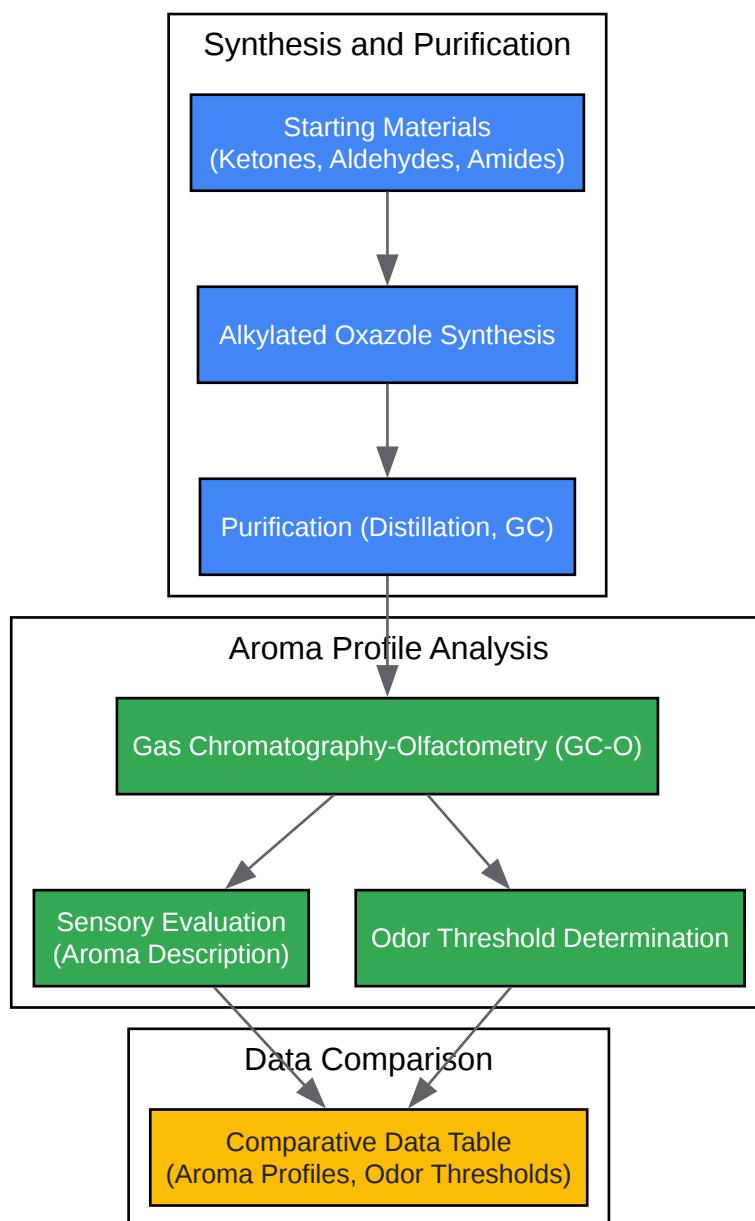
The purified alkylated oxazoles are subjected to aroma evaluation by a panel of experienced flavorists. The panelists sniff the effluent from the GC column and provide descriptive terms for the aroma of each compound.

Determination of Odor Thresholds:

Odor thresholds are determined using established sensory analysis techniques, such as the triangle odor bag method or dynamic olfactometry. The odor detection threshold is the minimum concentration of a substance that can be detected by 50% of a panel of trained assessors.

Mandatory Visualization

The following diagram illustrates the general workflow for the comparative analysis of alkylated oxazole aroma profiles.



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Caption: Workflow for the analysis of alkylated oxazole aroma profiles.

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